

An In-depth Technical Guide to the Safety and Hazards of 3-Nitrophenylacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrophenylacetonitrile

Cat. No.: B014267

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **3-Nitrophenylacetonitrile** (CAS No. 621-50-1). The information is intended to support risk assessment and the implementation of safe handling procedures in a laboratory or drug development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Nitrophenylacetonitrile** is presented in Table 1. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Table 1: Chemical and Physical Properties of **3-Nitrophenylacetonitrile**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	162.15 g/mol	[1] [2] [3] [4]
Appearance	Pale yellow to light brown solid	[3]
Melting Point	60-62 °C	[3]
Boiling Point	180 °C at 3 mmHg	[3]
Solubility	Soluble in Chloroform, Ethyl Acetate	[3]
CAS Number	621-50-1	[1] [2] [3] [4]

Toxicological Information and Hazard Classification

While a specific median lethal dose (LD50) for **3-Nitrophenylacetonitrile** is not readily available in published literature, its acute toxicity has been classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This classification provides a reliable indication of its potential hazard.

Table 2: GHS Classification and Hazard Statements for **3-Nitrophenylacetonitrile**

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1] [2] [5]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[1] [2] [5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[1] [2] [5]

The GHS Category 4 classification for acute oral toxicity corresponds to a predicted LD50 range of 300 to 2000 mg/kg body weight.

Safe Handling and Personal Protective Equipment (PPE)

Given its hazard profile, stringent safety precautions are necessary when handling **3-Nitrophenylacetonitrile**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[5]

Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield should be worn.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory.[5]
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn to prevent skin contact.[5]
- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator (e.g., N95 dust mask) is required.[2]

First Aid Measures

In the event of exposure, the following first aid procedures should be followed immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Fire Fighting and Accidental Release Measures

- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.
[5]
- Accidental Release: For spills, avoid dust formation.[5] Isolate the area and wear appropriate PPE. Carefully sweep up the solid material and place it in a sealed container for disposal.[5]

Experimental Protocols: Acute Oral Toxicity Assessment

While specific experimental data for **3-Nitrophenylacetonitrile** is limited, the following section outlines a representative methodology for assessing acute oral toxicity based on the OECD Test Guideline 423 (Acute Toxic Class Method). This provides a framework for how the toxicological profile of such a compound would be determined.

Objective: To determine the acute oral toxicity of a substance by assigning it to a toxic class based on the observed mortality.

Principle: A stepwise procedure is used where a group of animals is dosed with the test substance. The outcome of this first step determines the subsequent dosing level. This method aims to minimize the number of animals required.

Methodology:

- Test Animals: Healthy, young adult rodents (e.g., rats or mice) of a single sex are used.
- Housing and Feeding: Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before dosing.
- Dose Preparation: The test substance is typically dissolved or suspended in a suitable vehicle (e.g., water, corn oil).
- Administration of Doses: The substance is administered orally via gavage in a single dose.
- Stepwise Dosing Procedure:

- Step 1: A starting dose (e.g., 300 mg/kg) is administered to a group of three animals.
- Observation: The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Subsequent Steps:
 - If mortality is observed in two or three animals, the substance is classified in that toxic class, and testing is stopped.
 - If one animal dies, the test is repeated with a lower dose.
 - If no animals die, the test is repeated with a higher dose.
- Observations: Animals are observed for changes in skin and fur, eyes, and mucous membranes; respiratory, circulatory, autonomic, and central nervous system effects; and somatomotor activity and behavior.
- Data Analysis: The number of mortalities at each dose level is used to classify the substance according to the GHS categories.

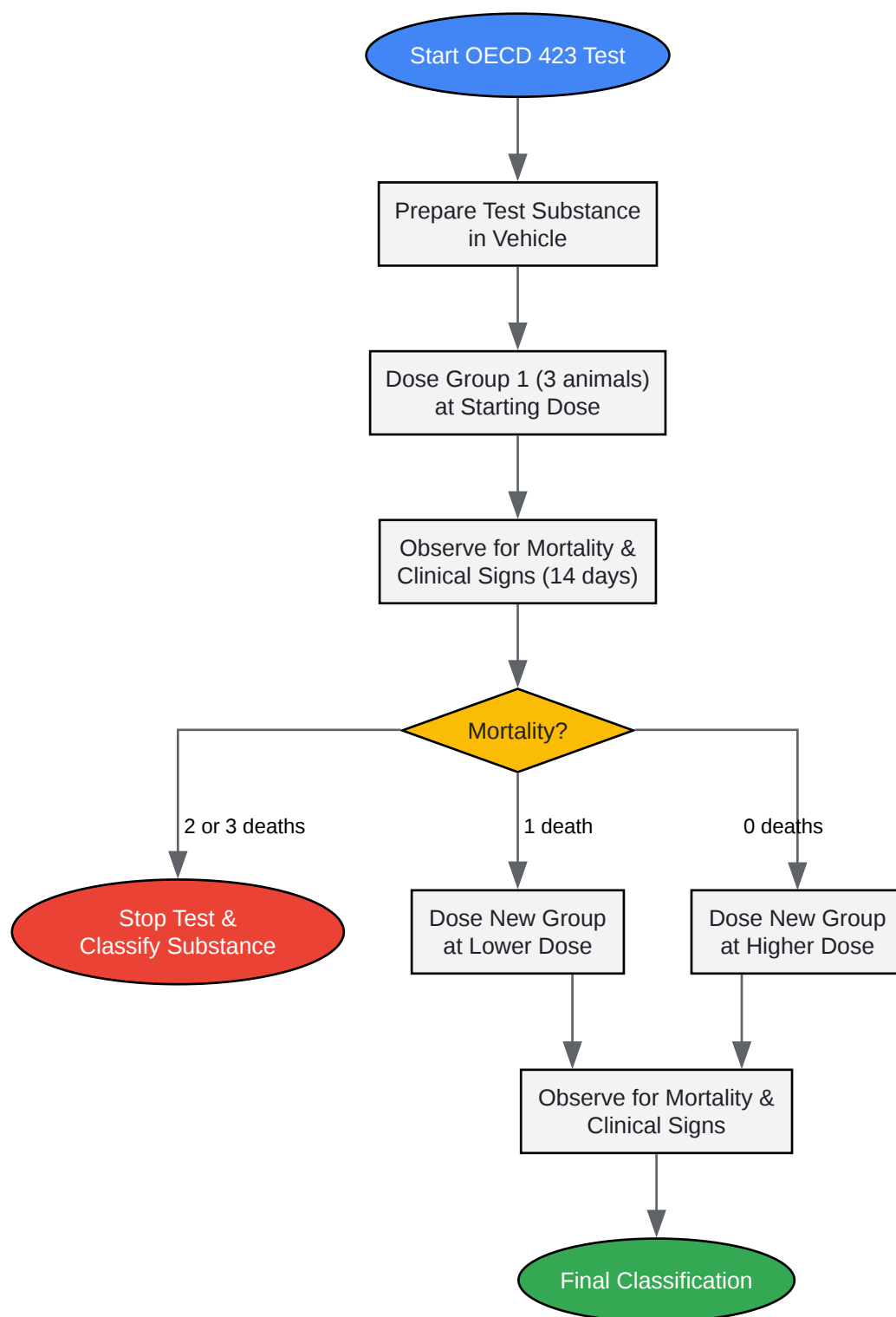
Visualizations

To further clarify the safety and experimental considerations, the following diagrams are provided.



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Caption: Logical workflow for managing the hazards of **3-Nitrophenylacetonitrile**.



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Caption: Experimental workflow for the OECD 423 Acute Oral Toxicity Test.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Hazards of 3-Nitrophenylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014267#3-nitrophenylacetonitrile-safety-and-hazards]

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